

optimizing yield in 2-methylundecanol synthesis

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Compound Focus: 2-Methyl-1-undecanol

CAS No.: 10522-26-6

Cat. No.: S573240

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Essential Safety & Property Information

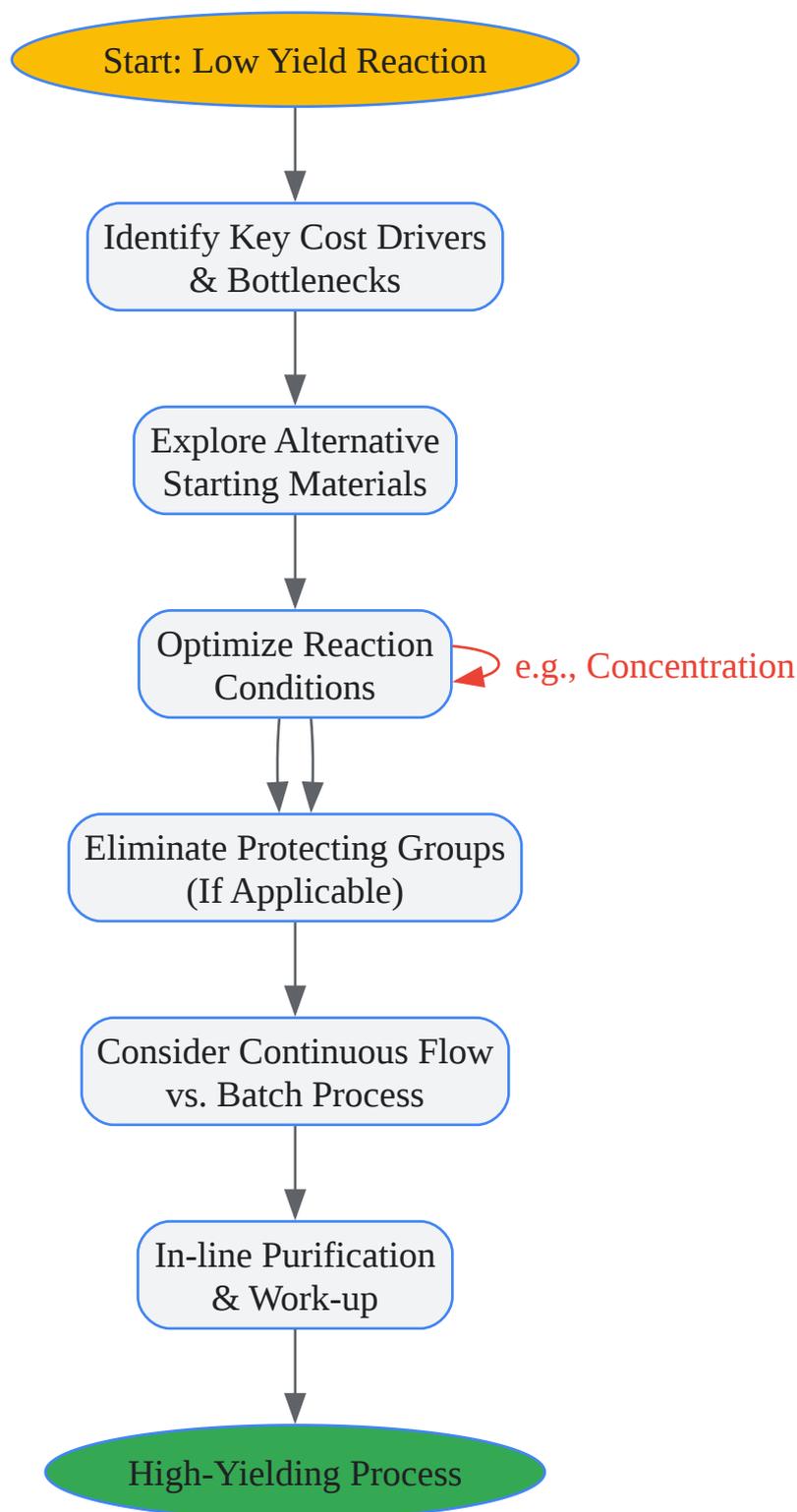
Before attempting synthesis, it's crucial to understand the material's safety profile. The Research Institute for Fragrance Materials (RIFM) has conducted a thorough safety assessment on 2-methylundecanol. The key findings are summarized in the table below [1].

Assessment Endpoint	Conclusion / Key Data
Genotoxicity	Not genotoxic (based on read-across data).
Skin Sensitization	No skin sensitization potential (based on read-across data).
Repeated Dose Toxicity	Margin of Exposure (MOE) > 100 (using read-across analogs).
Developmental Toxicity	Margin of Exposure (MOE) > 100 (using read-across analogs).
Local Respiratory Toxicity	Evaluated via TTC (Threshold of Toxicological Concern) for a Cramer Class I material.
Phototoxicity/Photoallergenicity	Assessment completed based on UV spectra; no expected potential.

This compound is used as a **fragrance** in cosmetics, where it functions to perfume a product or the skin [2]. In formulations, it is declared with the INCI name **2-METHYLUNDECANOL** [2].

General Strategies for Reaction Optimization

Although a direct synthesis procedure for 2-methylundecanol was not found, the general principles of optimizing chemical synthesis can be applied. The following workflow outlines a systematic approach to improve reaction yield, drawing on concepts from a highly optimized continuous-flow synthesis of a different compound (hydroxychloroquine) [3].



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The strategies highlighted in the diagram can be broken down as follows:

- **Identify Bottlenecks & Cost Drivers:** The commercial synthesis of hydroxychloroquine was improved by identifying a key intermediate as a major cost driver. Analyze your synthesis route to find similar bottlenecks [3].
- **Explore Alternative Materials:** The hydroxychloroquine synthesis replaced a poorly reactive chloro-compound with a more reactive iodo-analogue, which reacted rapidly and cleanly under flow conditions in high yield (>80%). Consider if similar substitutions are possible in your synthesis [3].
- **Optimize Reaction Parameters:** The research showed that **reactant concentration** and **residence time** in the reactor had a dramatic effect on conversion and yield. Systematically testing these parameters is crucial. For instance, in one step, increasing concentration from 0.1 M to 1.0 M raised conversion from 9% to 72% [3].
- **Eliminate Steps:** A significant improvement was achieved by eliminating protecting group strategies, which simplified the route and improved the overall yield [3].
- **Adopt Continuous Flow Processing:** Flow chemistry offers advantages like precise control of reaction parameters (temperature, pressure, residence time), improved safety, and often better efficiency and yields compared to traditional batch processes [3].
- **Implement In-line Work-up:** The optimized process included an in-line liquid-liquid separation to remove excess acid and purify the product stream before moving to the next step, making the process more efficient and continuous [3].

Frequently Asked Questions

Q1: What is the Cramer Classification for 2-methylundecanol and why is it important? The RIFM assessment classifies it as a **Cramer Class I** material [1]. This classification uses a decision tree to assign chemicals to one of three classes (I: low toxicity, II: intermediate, III: high toxicity) based on their structure. This is important for risk assessment, as it allows for setting a **Threshold of Toxicological Concern (TTC)**—a conservative exposure level below which there is no significant risk—for endpoints like local respiratory toxicity when specific data is lacking [1].

Q2: My reaction yield is low. What are the first parameters I should optimize? Based on successful optimization from other syntheses, you should prioritize investigating **reactant concentration** and **reaction time** (residence time in flow) [3]. The data shows that these factors can have a dramatic, non-linear impact on conversion.

Key Takeaways and Next Steps

- **Safety First:** The available data indicates 2-methylundecanol has a low potential for genotoxicity and skin sensitization [1].
- **Focus on General Principles:** In the absence of a specific published synthesis, apply general optimization strategies, paying close attention to reactant concentration and the potential benefits of continuous-flow chemistry [3].
- **Recommended Next Steps:** To find a specific synthetic procedure, I suggest searching specialized chemical databases like SciFinder or Reaxys. These resources contain a vast amount of synthetic organic chemistry literature that is not freely available on the public internet.

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References

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2. - 2 – Ingredient - COSMILE Europe METHYLUNDECANOL [cosmileeurope.eu]
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